

# Ethyl 4-methylvalerate chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Ethyl 4-methylvalerate*

Cat. No.: *B153136*

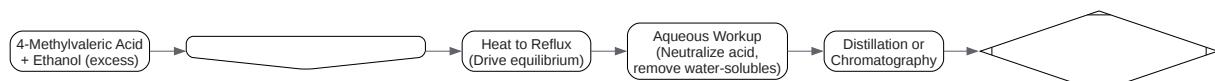
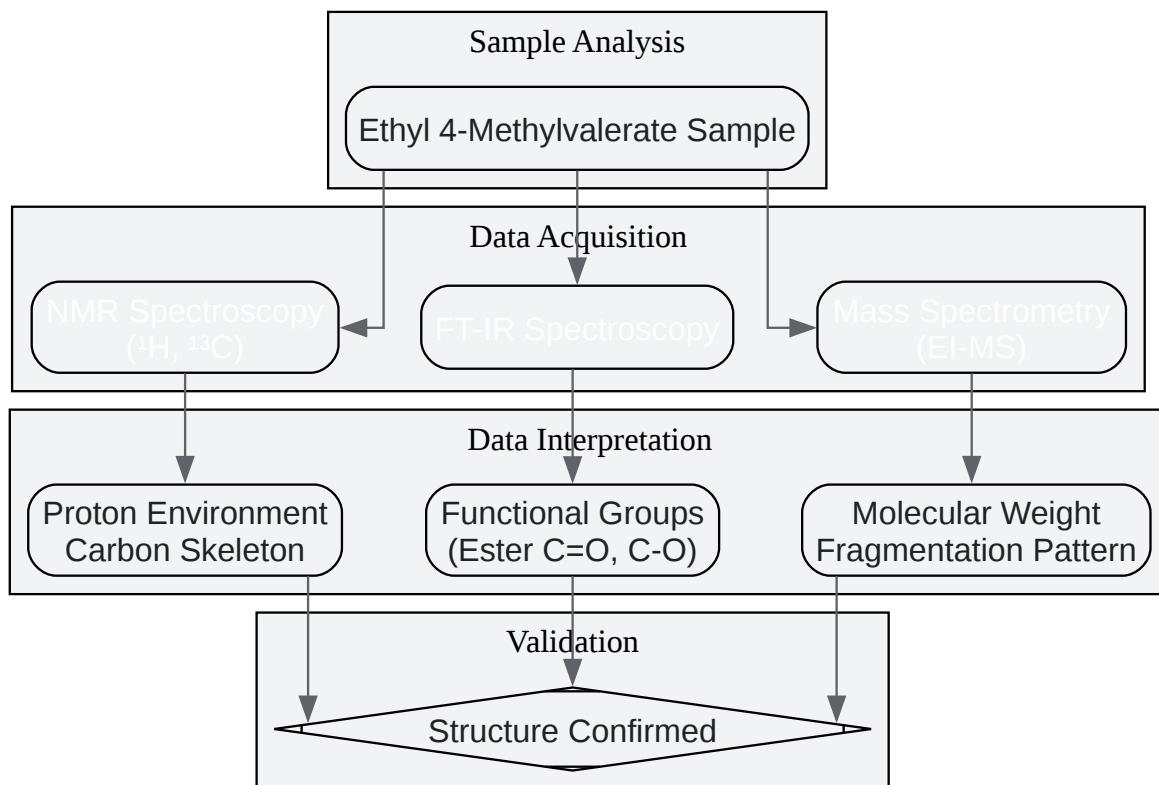
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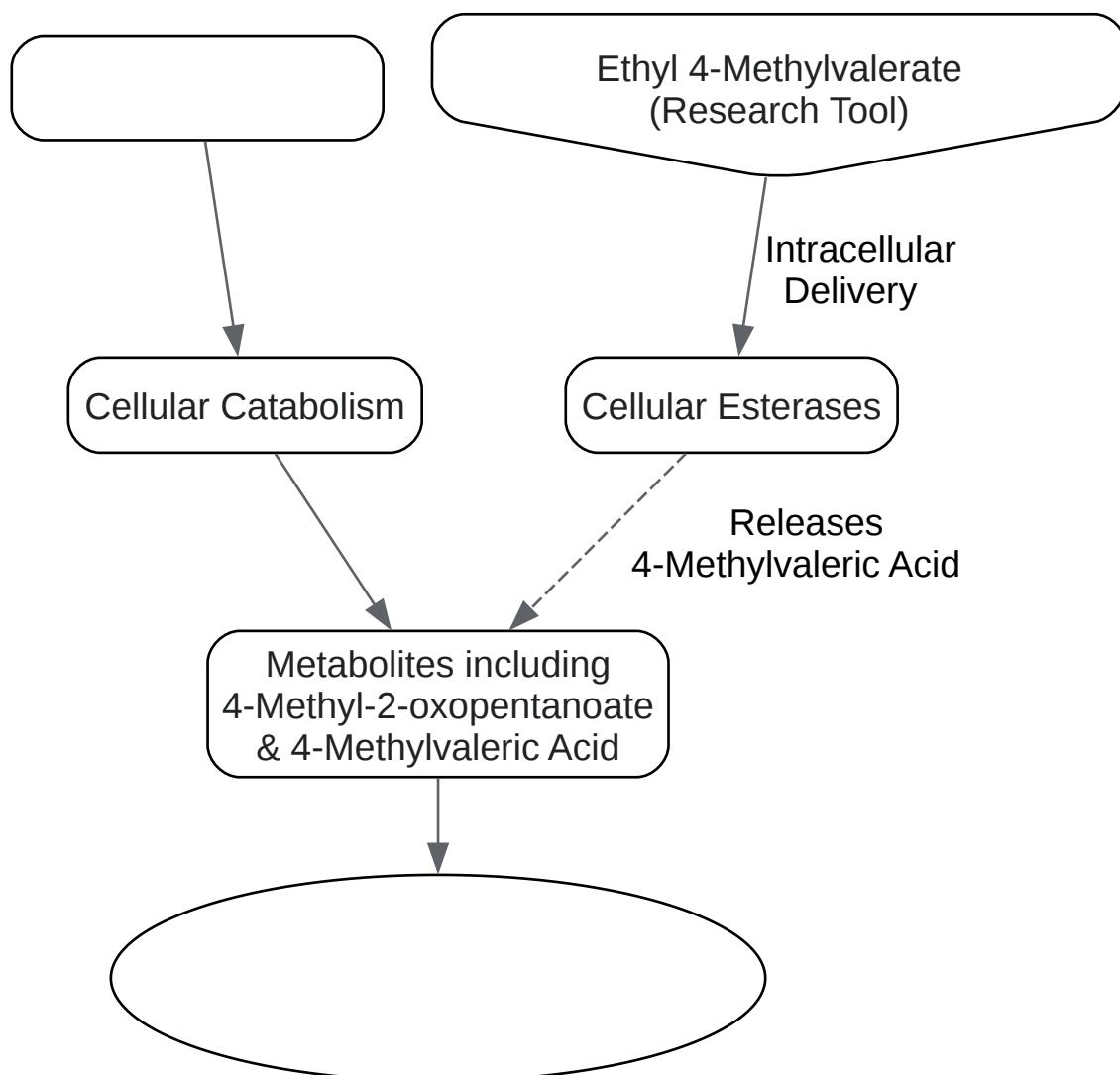
## Chemical Identity and Molecular Structure

**Ethyl 4-methylvalerate** is systematically named ethyl 4-methylpentanoate under IUPAC nomenclature.<sup>[1][2]</sup> It is a fatty acid ester derived from the formal condensation of 4-methylvaleric acid and ethanol.<sup>[3][4]</sup>

- IUPAC Name: Ethyl 4-methylpentanoate<sup>[2]</sup>
- Synonyms: **Ethyl 4-methylvalerate**, Ethyl isocaproate, Ethyl isohexanoate<sup>[1][2][5]</sup>
- CAS Number: 25415-67-2<sup>[1][3][4][6]</sup>
- Molecular Formula: C<sub>8</sub>H<sub>16</sub>O<sub>2</sub><sup>[1][4][7]</sup>
- Molecular Weight: 144.21 g/mol <sup>[1][4][5][6]</sup>

The molecular structure features a five-carbon valerate backbone with a methyl group at the fourth carbon (the iso- configuration) and an ethyl ester functional group.



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## References

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- To cite this document: BenchChem. [Ethyl 4-methylvalerate chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b153136#ethyl-4-methylvalerate-chemical-properties-and-structure>

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